

Synthesis of Naphthalen-1-ethanol: An Application Note and Detailed Protocol

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Compound of Interest

Compound Name: **Naphthalen-1-ethanol**

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This document provides a comprehensive guide to the synthesis of **Naphthalen-1-ethanol**, a valuable building block in the development of various organic molecules and pharmaceutical compounds. The protocol herein details a reliable method for its preparation via the reduction of 1-naphthaleneacetic acid.

Chemical Properties and Data

Naphthalen-1-ethanol (also known as 2-(1-naphthyl)ethanol) is a solid or crystalline powder at room temperature. Key quantitative data for this compound are summarized in the table below for easy reference.

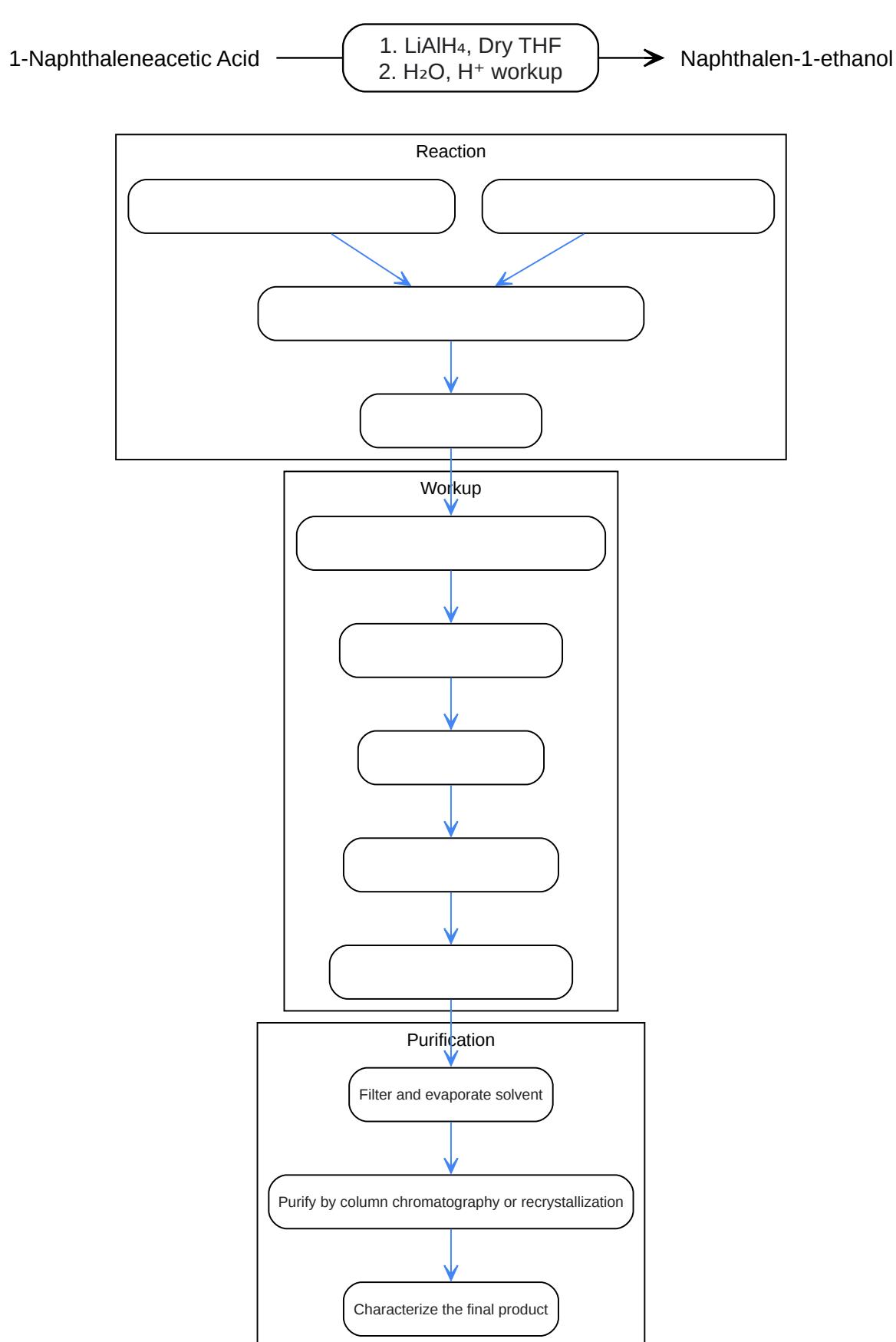
Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₂ O	[1]
Molecular Weight	172.22 g/mol	[1]
Melting Point	62-65 °C	
Boiling Point	186 °C at 17 mmHg	
Appearance	White to off-white solid or crystalline powder	
CAS Number	773-99-9	[1]

Synthesis Protocol

The synthesis of **Naphthalen-1-ethanol** is most effectively achieved through the reduction of a suitable precursor, such as 1-naphthaleneacetic acid or its ester derivative, using a strong reducing agent like Lithium Aluminum Hydride (LiAlH₄). LiAlH₄ is a potent reagent capable of reducing carboxylic acids and esters to primary alcohols.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Reaction Scheme

The overall chemical transformation is depicted below:



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